

Application Note: QuEChERS Method for the Determination of Isoxathion in Soil Samples

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Compound of Interest

Compound Name:	<i>Isoxathion</i>
Cat. No.:	B1672642

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Introduction

Isoxathion is an organophosphate insecticide used to control a variety of insect pests in agriculture.^{[1][2]} Its presence in soil can pose environmental risks, and monitoring its residue levels is crucial for environmental and food safety. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for the analysis of pesticide residues in various matrices, including soil.^{[3][4][5]} This application note details a modified QuEChERS protocol for the extraction and cleanup of **isoxathion** from soil samples prior to chromatographic analysis.

Analyte Information

Isoxathion is a pale yellow liquid with low water solubility and is soluble in most organic solvents.^{[1][2]} These properties make it suitable for extraction from aqueous soil suspensions into an organic solvent like acetonitrile, which is commonly used in the QuEChERS method.

Table 1: Physicochemical Properties of **Isoxathion**

Property	Value	Reference
Molecular Formula	C13H16NO4PS	[6]
Molecular Weight	313.31 g/mol	[6][7]
Appearance	Pale yellow liquid	[6]
Water Solubility	1.9 mg/L (25 °C)	[1][2]
Log Kow	3.88	[1][2]
Stability	Unstable in alkaline conditions	[1][2]

Experimental Protocol

This protocol is based on the widely accepted QuEChERS methodology for pesticide residue analysis in soil and has been adapted for **isoxathion**.[\[3\]](#)[\[8\]](#)[\[9\]](#)

1. Sample Preparation and Extraction

- Weigh 10 g of a homogenized soil sample into a 50 mL polypropylene centrifuge tube. If the soil is dry, add 7 mL of deionized water, vortex, and allow it to hydrate for 30 minutes.[\[3\]](#)[\[8\]](#)
- Add 10 mL of acetonitrile to the centrifuge tube.
- Shake the tube vigorously for 5 minutes using a mechanical shaker.[\[3\]](#)[\[8\]](#)
- Add the contents of a QuEChERS extraction salt packet containing 4 g of anhydrous magnesium sulfate (MgSO₄) and 1 g of sodium chloride (NaCl) to the tube. These salts induce phase separation between the aqueous and organic layers.
- Immediately shake the tube vigorously for 1 minute to prevent the formation of salt agglomerates and ensure proper extraction.
- Centrifuge the tube at ≥ 3000 rcf for 5 minutes.[\[8\]](#)[\[9\]](#)

2. Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Transfer a 1 mL aliquot of the upper acetonitrile layer into a 2 mL d-SPE microcentrifuge tube.
- The d-SPE tube should contain 150 mg of anhydrous MgSO₄ to remove excess water and 50 mg of Primary Secondary Amine (PSA) to remove organic acids and other interfering matrix components. For soils with high organic matter content, 50 mg of C18 sorbent can also be included to remove non-polar interferences.[\[3\]](#)[\[8\]](#)
- Vortex the d-SPE tube for 1 minute.
- Centrifuge the tube at a high rcf (e.g., ≥ 5000) for 2 minutes.[\[8\]](#)[\[9\]](#)
- The resulting supernatant is the final extract.

3. Analysis

- Carefully transfer the cleaned extract into an autosampler vial for analysis.
- The extract can be analyzed using Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for the quantification of **isoxathion**.[\[5\]](#)[\[9\]](#)

Quantitative Data

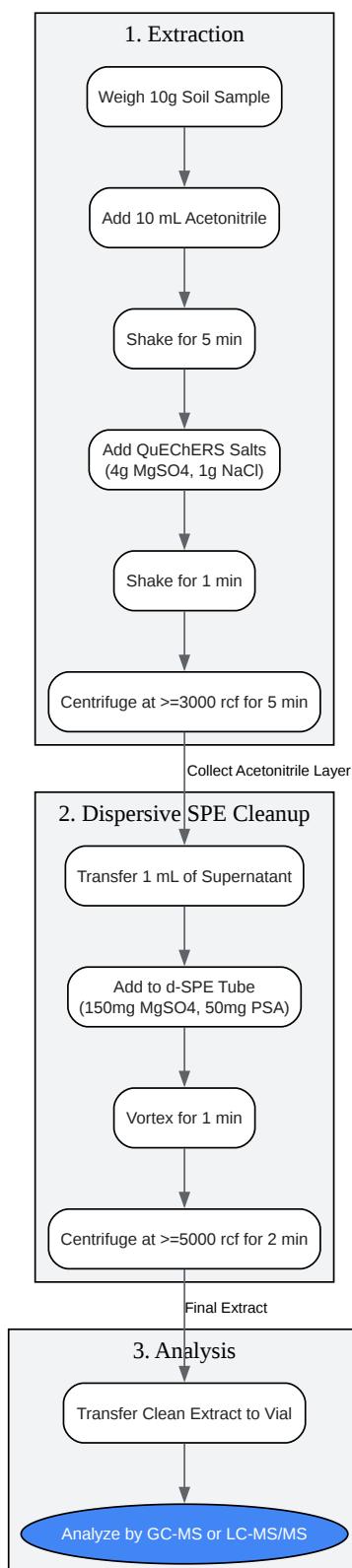
The following table summarizes the expected performance of the QuEChERS method for **isoxathion** analysis. These values are based on typical performance data for organophosphate pesticides in soil using the QuEChERS method, as specific data for **isoxathion** was not readily available.

Table 2: Method Performance Data (Typical)

Parameter	Result
Recovery (at 50 µg/kg)	85 - 110%
Repeatability (RSDr)	< 15%
Limit of Detection (LOD)	1 - 5 µg/kg
Limit of Quantification (LOQ)	5 - 15 µg/kg

Note: These are estimated values and may vary depending on the soil type, instrumentation, and specific laboratory conditions. Method validation is required to determine the actual performance characteristics.

Experimental Workflow

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